

Introduction to Pyrimidine Derivatives and Presumed Hazard Profile

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Compound of Interest

Compound Name: 5,6-Dimethyl-4-hydroxy-2-methoxypyrimidine

CAS No.: 55996-08-2

Cat. No.: B1497265

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Pyrimidine and its derivatives are fundamental heterocyclic compounds in pharmaceutical and biological research. Their structural similarity to the nucleobases of DNA and RNA makes them a cornerstone for developing novel therapeutic agents. The compound of interest, **5,6-dimethyl-4-hydroxy-2-methoxypyrimidine**, belongs to this class. While specific safety data is unavailable, an analysis of related compounds such as 2-Amino-4,6-dimethylpyrimidine and 2-Hydroxy-4,6-dimethylpyrimidine allows for an informed estimation of its toxicological and safety profile.

Based on available data for analogous compounds, it is prudent to handle **5,6-dimethyl-4-hydroxy-2-methoxypyrimidine** as a substance that may cause skin and eye irritation.^{[1][2][3]} Many pyrimidine derivatives are fine powders, which can pose a respiratory irritation hazard if inhaled.^{[1][3]} Therefore, appropriate personal protective equipment (PPE) and handling procedures are essential.

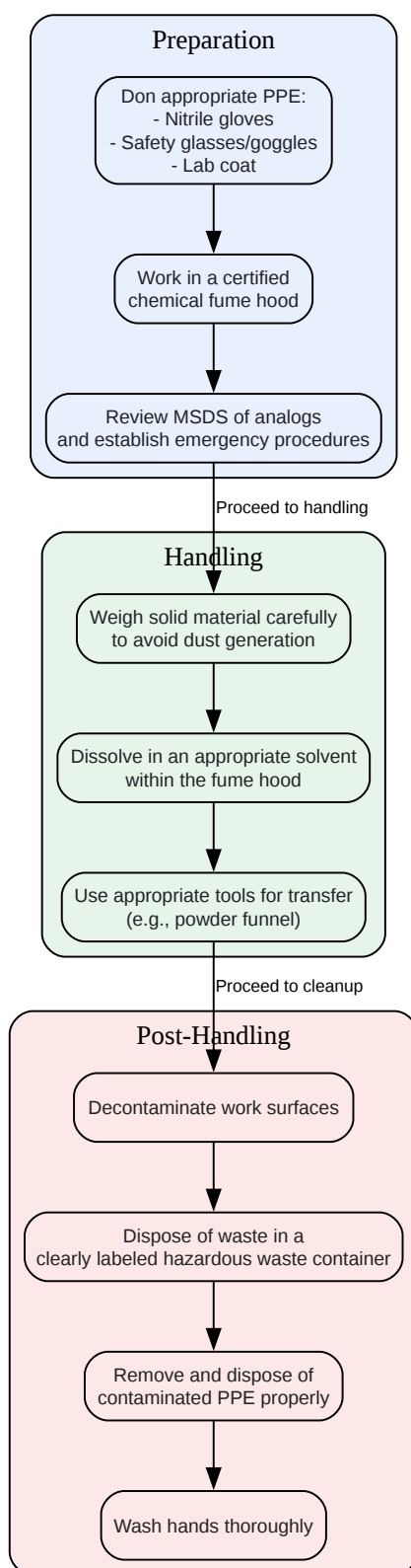
Hazard Identification and GHS Classification of Analogous Compounds

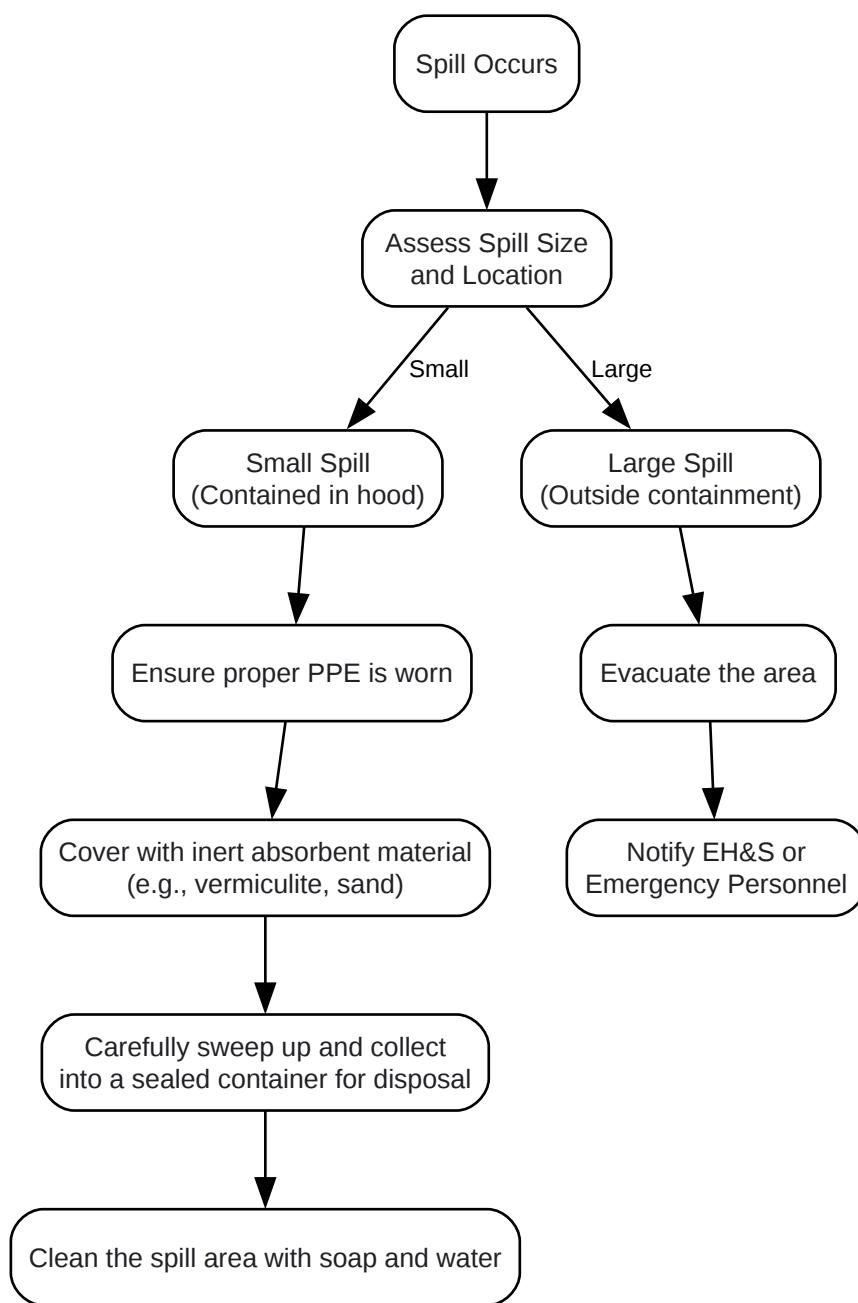
The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. Below is a summary of the GHS classifications for structurally related pyrimidine compounds.

Compound	GHS Hazard Class	Hazard Statement
2-Amino-4,6-dimethylpyrimidine	Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation[1][2]	
Specific target organ toxicity — single exposure (Category 3), Respiratory system	May cause respiratory irritation[1][4]	
2-Hydroxy-4,6-dimethylpyrimidine	Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation[3]	
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[3]	
4-Amino-2,6-dimethoxypyrimidine	Skin Corrosion/Irritation (Category 2)	Causes skin irritation[4]
Serious Eye Damage/Eye Irritation (Category 2)	Causes serious eye irritation[4]	
Specific target organ toxicity — single exposure (Category 3), Respiratory system	May cause respiratory irritation[4]	

Recommended Laboratory Handling and Personal Protective Equipment (PPE)

Given the potential for skin, eye, and respiratory irritation, a stringent set of handling protocols should be implemented. The following workflow outlines the necessary precautions for handling powdered pyrimidine derivatives.





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Caption: Decision tree for responding to a chemical spill.

Avoid generating dust during cleanup. All waste material must be disposed of in accordance with local, regional, and national regulations.

Storage, Stability, and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. [1][5]*
Chemical Stability: The product is expected to be chemically stable under standard ambient conditions (room temperature). * Incompatible Materials: Avoid contact with strong oxidizing agents. [4]* Disposal: Chemical waste must be disposed of through a licensed waste disposal company. [1][5]Do not mix with other waste.

Toxicological and Ecological Information

- Carcinogenicity: No components of the analogous products are listed as carcinogens by IARC, NTP, or OSHA. * Bioaccumulation: With a log Pow of 0.7 for a related compound, bioaccumulation is not expected. * Ecotoxicity: Do not allow the product to enter drains or waterways. No specific ecotoxicity data is available for the target compound or its close analogs.

References

- Safety Data Sheet for 2-Amino-4,6-dimethylpyrimidine. MilliporeSigma.
- Safety Data Sheet for 2-Pyrimidinamine, 4,6-dimethyl-. Fisher Scientific.
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